

5-Aminopentan-2-ol molecular weight and formula

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Compound of Interest

Compound Name: 5-Aminopentan-2-ol

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An In-depth Technical Guide to **5-Aminopentan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **5-Aminopentan-2-ol**, a key intermediate in organic synthesis and pharmaceutical development.

Core Molecular Data

5-Aminopentan-2-ol is a primary amino alcohol with a chiral center at the carbon atom bearing the hydroxyl group. This bifunctionality makes it a versatile building block in the synthesis of more complex molecules.[\[1\]](#)

Property	Value	Source
Molecular Formula	C5H13NO	[2]
Molecular Weight	103.16 g/mol	[2]
IUPAC Name	5-aminopentan-2-ol	[2]
CAS Number	81693-62-1	[2]

Synthesis and Experimental Protocols

The synthesis of **5-Aminopentan-2-ol** and its derivatives is of significant interest, particularly for their application in the pharmaceutical industry. One of the most notable applications is in the synthesis of hydroxychloroquine, an antimalarial drug.^[1] The following protocol is adapted from a continuous flow synthesis method for a key intermediate of hydroxychloroquine.

Experimental Protocol: Synthesis of 2-((4-aminopentyl)(ethyl)amino)ethan-1-ol

This protocol describes the synthesis of a derivative that shares a common structural motif with **5-Aminopentan-2-ol**, involving the reduction of an oxime to a primary amine.

Objective: To synthesize 2-((4-aminopentyl)(ethyl)amino)ethan-1-ol via the reduction of (E)-5-(ethyl(2-hydroxyethyl)amino)pentan-2-one oxime.

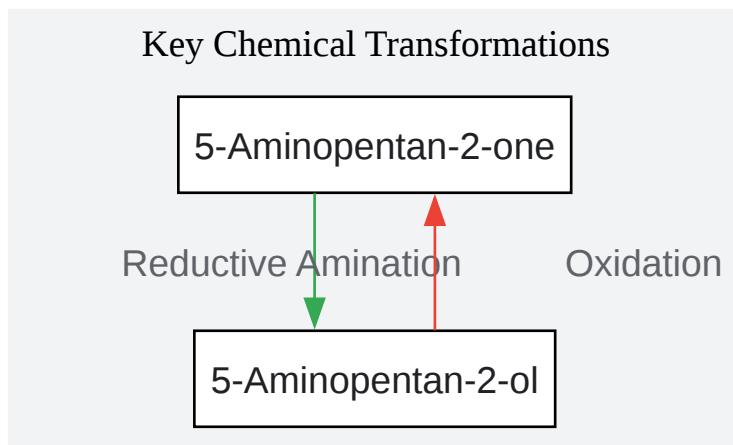
Methodology:

- **Reactor Setup:** The synthesis is performed in a HEL continuous stirred tank reactor (CSTR) with a reaction volume of 150 mL.
- **Catalyst Preparation:** A Raney nickel catalyst is utilized for the reduction.
- **Reaction Execution:** The (E)-5-(ethyl(2-hydroxyethyl)amino)pentan-2-one oxime is introduced into the CSTR with the Raney nickel catalyst.
- **Conversion:** The oxime is converted to 5-(ethyl(2-hydroxyethyl)amino)-2-aminopentane within the reactor.
- **Purification:** The crude product is used in subsequent steps without the need for further purification.

This process is a key step in a larger, integrated continuous flow synthesis of hydroxychloroquine, demonstrating the industrial relevance of this class of amino alcohols.^[3]

Key Chemical Transformations and Logical Relationships

The chemical versatility of **5-Aminopentan-2-ol** allows for a variety of transformations. The hydroxyl group can undergo oxidation to form the corresponding ketone, 5-aminopentan-2-one. [1] Conversely, the amino group can be synthesized through the reductive amination of a ketone. This relationship is a cornerstone of its synthetic utility.

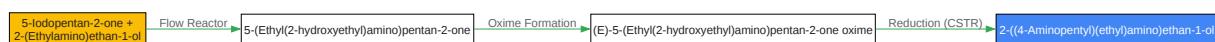


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Caption: Interconversion of **5-Aminopentan-2-ol** and 5-Aminopentan-2-one.

Application in Pharmaceutical Synthesis: A Workflow Example

5-Aminopentan-2-ol and its precursors are crucial in the synthesis of active pharmaceutical ingredients. The following diagram illustrates a simplified workflow for the synthesis of a key intermediate used in the production of hydroxychloroquine, based on a continuous flow process.



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Caption: Synthetic workflow for a hydroxychloroquine intermediate.

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References

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- 3. US20200407321A1 - High-yielding continuous flow synthesis of antimalarial drug hydroxychloroquine - Google Patents [patents.google.com]
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